

An In-depth Technical Guide to 6-Bromo-2-chloro-3-ethylquinoline

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Compound of Interest

Compound Name: 6-Bromo-2-chloro-3-ethylquinoline

Cat. No.: B1280441

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical and physical properties of **6-Bromo-2-chloro-3-ethylquinoline**, a compound of interest in chemical research and drug discovery.

Physicochemical Properties

The key quantitative data for **6-Bromo-2-chloro-3-ethylquinoline** are summarized in the table below, offering a clear comparison of its fundamental properties.

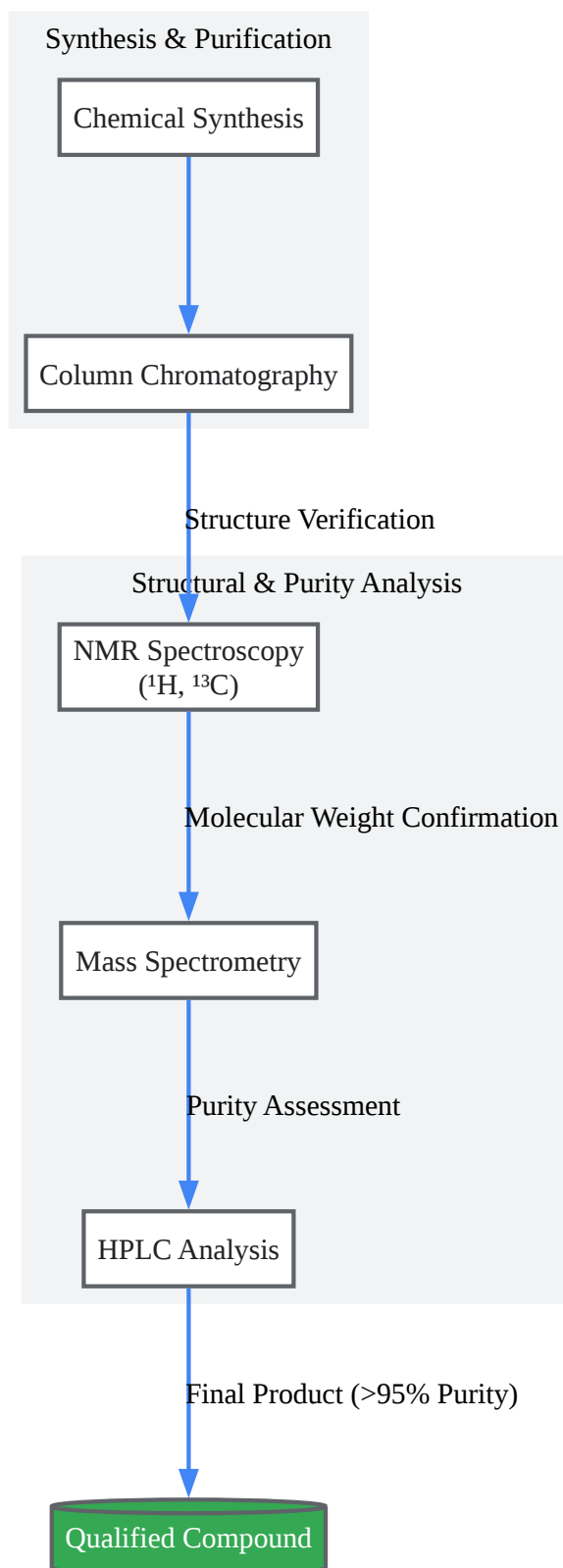
Property	Value	Reference
Molecular Formula	C ₁₁ H ₉ BrClN	[1][2]
Molecular Weight	270.55 g/mol	[1][2]
Monoisotopic Mass	268.96069 Da	[2][3]
CAS Number	409346-70-9	[1][2]
Physical Form	Solid	
Boiling Point	345.5 °C at 760 mmHg	[1]
Density	1.522 g/cm ³	[1]
XLogP3-AA	4.6	[2]

Experimental Protocols

While specific experimental protocols for the synthesis or application of **6-Bromo-2-chloro-3-ethylquinoline** are proprietary and detailed in specific patents or research articles not publicly available in full, a general methodology for the synthesis of similar quinoline derivatives often involves multi-step reactions. A common approach is the Combes quinoline synthesis or the Gould-Jacobs reaction, which involves the condensation of anilines with β -ketoesters, followed by cyclization. For **6-Bromo-2-chloro-3-ethylquinoline**, a plausible synthetic route would start from a bromo-substituted aniline, followed by reactions to introduce the chloro and ethyl groups at the appropriate positions on the quinoline core.

General Analytical Workflow for Characterization:

A typical workflow for the characterization of a newly synthesized batch of **6-Bromo-2-chloro-3-ethylquinoline** would involve the following steps to ensure its purity and structural integrity.

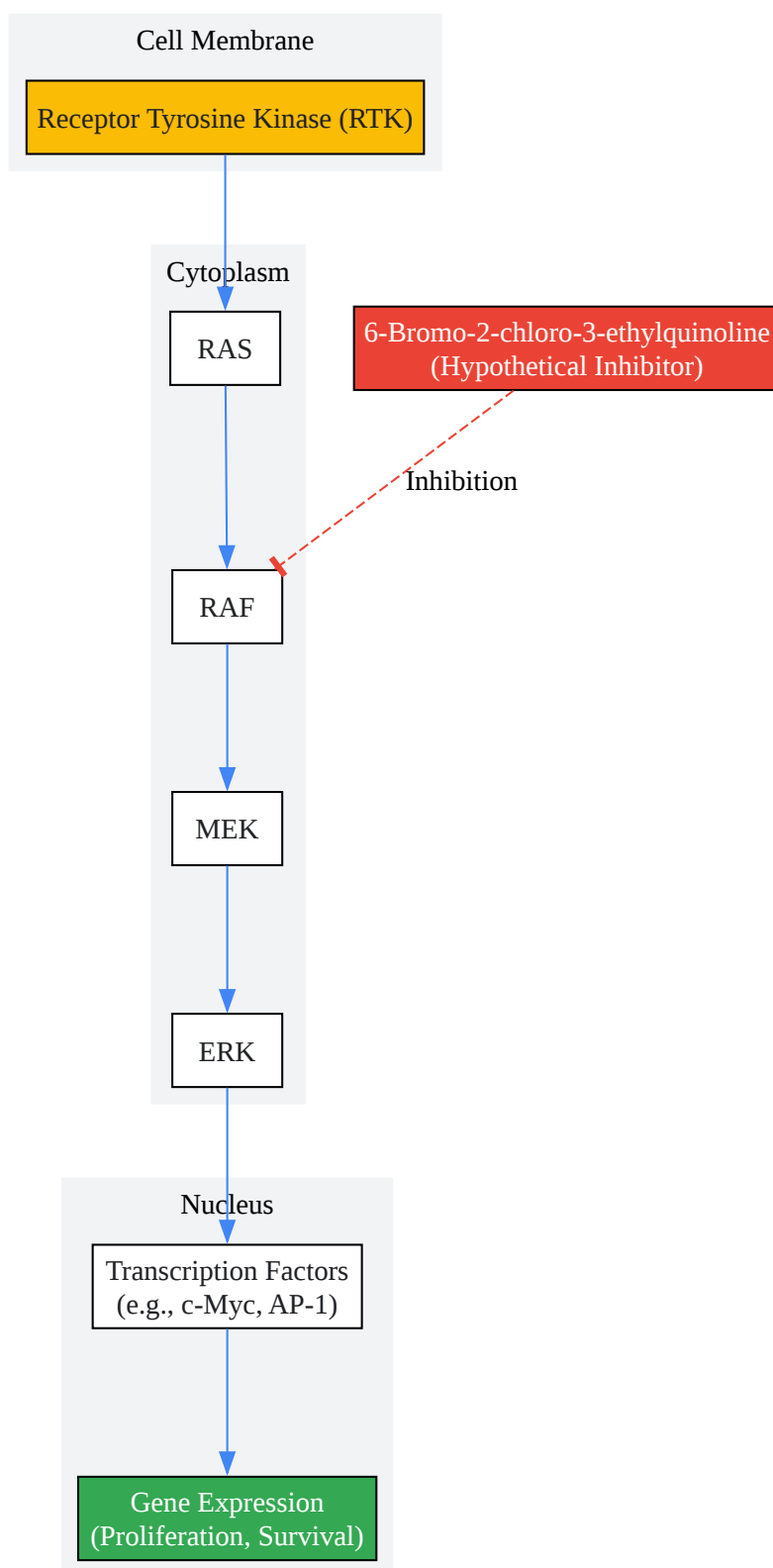


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Analytical Workflow for Compound Characterization.

Application in Research: A Conceptual Signaling Pathway

Quinoline derivatives are a well-established class of compounds with a broad range of biological activities, including anticancer, antimalarial, and antibacterial properties. They often function by interacting with key signaling pathways within cells. Below is a conceptual diagram illustrating how a hypothetical quinoline-based drug candidate might modulate a generic cancer-related signaling pathway.



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References

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